Application Note: Precision Synthesis of 2-(4-Nitrophenoxy)tetradecanoic Acid Esters

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Compound of Interest	
Compound Name:	*2-(4-nitrophenoxy)tetradecanoyl Chloride*
CAS No.:	*116526-84-2*
Cat. No.:	*B058349*

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Executive Summary & Scope

This application note details the optimized protocol for the synthesis of 2-(4-nitrophenoxy)tetradecanoic acid esters. These compounds represent a specialized class of lipid-small molecule conjugates, often utilized as:

- Metabolic Probes: Non-hydrolyzable ether analogs of fatty acid esters for studying lipid transport and binding (e.g., to Human Serum Albumin or FABPs).
- Synthetic Intermediates: Precursors for PPAR agonists or functionalized lipid anchors where the nitro group serves as a latent amine for further bioconjugation.

Unlike simple fatty acid esters, the introduction of the bulky, electron-withdrawing 4-nitrophenoxy group at the

-position (C2) introduces steric and electronic factors that require precise control during synthesis to avoid elimination byproducts. This guide focuses on a robust Williamson Ether Synthesis approach, grounded in mechanistic causality to ensure high reproducibility.

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Retrosynthetic Analysis & Strategy

To ensure high fidelity, we deconstruct the target molecule into two commercially accessible or easily synthesized building blocks.

Strategic Disconnection

The target molecule is assembled via an

displacement reaction. The C2-Oxygen bond is formed by attacking an electrophilic

-halo fatty ester with a nucleophilic phenoxide.

- Bond Formed: C(sp3)-O(aryl)
- Key Intermediate: Methyl (or Ethyl) 2-bromotetradecanoate.
- Nucleophile: 4-Nitrophenol (enhanced acidity due to the nitro group, pKa ~7.15).

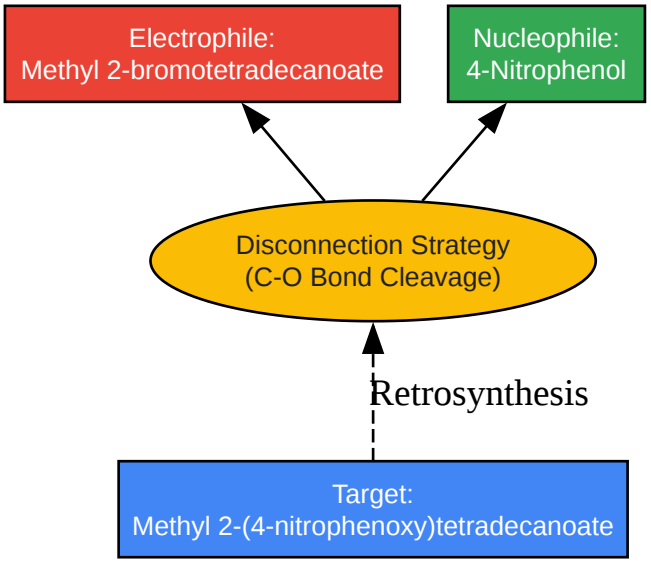

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Figure 1: Retrosynthetic logic for the construction of the

-aryloxy lipid scaffold.

Critical Reagents & Equipment

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Reagents

Reagent	Grade	Role	Critical Note
Myristic Acid (Tetradecanoic acid)	>98%	Starting Material	Precursor for -bromo ester.
Thionyl Chloride ( )	ReagentPlus	Chlorinating Agent	Freshly distilled if yellow.
Bromine ( )	ACS Reagent	Brominating Agent	Safety: Highly toxic/corrosive. Handle in hood.
4-Nitrophenol	>99%	Nucleophile	Recrystallize if dark (oxidation products).
Methyl 2-bromotetradecanoate	>95%	Electrophile	Can be purchased or synthesized (Protocol A).
Potassium Carbonate ( )	Anhydrous	Base	Must be finely ground/powdered to maximize surface area.
Acetone or Acetonitrile	HPLC Grade	Solvent	Dry solvents prevent ester hydrolysis.

Equipment

- Reaction Vessel: 2-neck round-bottom flask (flame-dried) with reflux condenser and inlet.
- Temperature Control: Oil bath with digital feedback control (accuracy).
- Purification: Flash chromatography system (Silica gel 60, 230-400 mesh).

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Experimental Protocols

Phase 1: Synthesis of Methyl 2-Bromotetradecanoate (Intermediate)

Note: If this intermediate is commercially available, skip to Phase 2. This protocol describes the Hell-Volhard-Zelinsky (HVZ) modification.

Rationale: Direct bromination of the acid chloride is more selective for the

-position than radical bromination.

- Activation: In a dry flask under

  , dissolve Myristic acid (10.0 g, 43.8 mmol) in

  (15 mL). Reflux for 1 hour to form myristoyl chloride.

- Bromination: Cool to

  . Add Bromine (

  , 2.5 mL, 48 mmol) dropwise over 30 mins.

  - Mechanistic Insight: The enol of the acid chloride reacts with

    .

- Completion: Stir at

  for 4 hours until

  evolution ceases.

- Esterification: Cool to

  . Slowly add anhydrous Methanol (30 mL). Caution: Exothermic.[1] Stir for 1 hour.

- Workup: Dilute with DCM, wash with water, saturated

  , and brine. Dry over

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and concentrate.

- Yield: Expect ~85-90% of a pale yellow oil.

Phase 2: Coupling via Williamson Ether Synthesis (Core Protocol)

Rationale: We use a weak base (

) rather than a strong base (NaH) to minimize the risk of

elimination, which would form the

-unsaturated ester.

Step-by-Step Procedure:

- Preparation of Nucleophile:
  - To a 250 mL round-bottom flask, add 4-Nitrophenol (1.0 equiv) and anhydrous

    (1.5 equiv).
  - Add Acetone (0.2 M concentration relative to substrate).
  - Stir at room temperature for 15 minutes. This allows partial deprotonation and formation of the phenoxide surface species.
- Addition of Electrophile:
  - Add Methyl 2-bromotetradecanoate (1.0 equiv) dropwise.
  - Add a catalytic amount of Potassium Iodide (KI) (0.1 equiv).
  - Mechanistic Insight: KI facilitates the Finkelstein reaction, transiently converting the

    -bromo ester to the more reactive

    -iodo ester in situ.

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- Reaction:
  - Heat the mixture to Reflux (
) under an inert atmosphere (
    or Ar).
  - Monitor by TLC (Hexane:EtOAc 8:2). The starting bromide (
) should disappear, and a new spot (
) should appear.
  - Time: Typically 6–12 hours.
- Workup & Isolation:
  - Cool to room temperature.[2][3]
  - Filter off the solid inorganic salts (
    , excess
). Rinse the filter cake with acetone.
  - Concentrate the filtrate under reduced pressure to obtain the crude residue.[2][3]
  - Dissolve residue in Ethyl Acetate, wash with 1M NaOH (2x) to remove unreacted 4-nitrophenol (which turns the aqueous layer bright yellow).
  - Wash with Brine, dry over
    , and concentrate.

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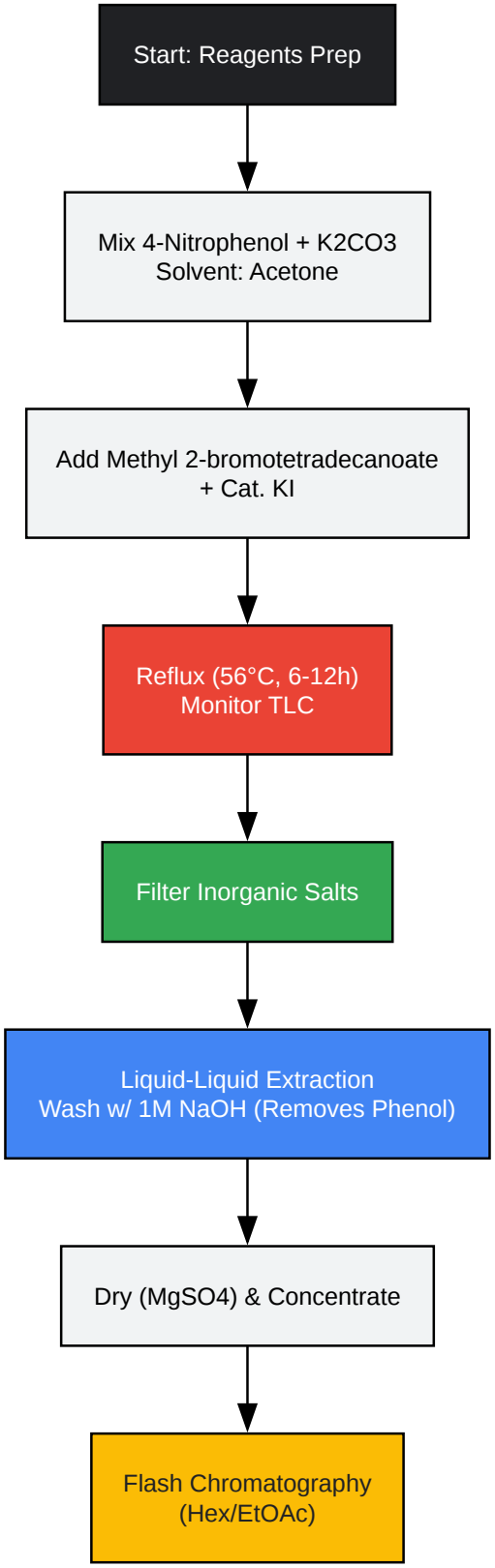

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Figure 2: Operational workflow for the Williamson ether coupling and purification.[4]

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Purification & Characterization

Flash Chromatography[3]

- Stationary Phase: Silica Gel 60.
- Eluent: Gradient of Hexane:Ethyl Acetate (95:5 85:15).
- Observation: The product usually elutes after the non-polar impurities but before any hydrolysis byproducts.

Analytical Validation Criteria

To confirm the identity of Methyl 2-(4-nitrophenoxy)tetradecanoate, ensure the following spectral signatures are present:

Technique	Expected Signal	Interpretation
NMR (CDCl3)	4.6–4.7 ppm (t or dd, 1H)	-proton (H-2). Diagnostic shift due to O-aryl and ester EWG.
	6.9 ppm (d, 2H)	Aromatic protons ortho to ether linkage.
	8.2 ppm (d, 2H)	Aromatic protons ortho to nitro group (deshielded).
	3.75 ppm (s, 3H)	Methyl ester singlet.
NMR	~171 ppm	Carbonyl carbon (Ester).
	~76-78 ppm	-Carbon (C-O bond).
HRMS (ESI+)	or	Matches formula (MW ~379.5).

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Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield / No Reaction	Steric hindrance of the long chain.	Add catalytic KI (Finkelstein condition) or switch solvent to DMF ( ) to increase rate.
Elimination Product (-unsat)	Base is too strong or Temp too high.	Ensure is used, not NaH/KOtBu. Lower temperature to .
Hydrolysis of Ester	Wet solvent or presence of water.[5][6]	Use anhydrous solvents.[1] Store in a desiccator.
Yellow Aqueous Wash	Excess 4-nitrophenol.	This is normal. Continue washing with 1M NaOH until the aqueous layer is pale/colorless.

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